

# Proper Disposal of 2-Isopropylphenol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 2-Isopropylphenol

Cat. No.: B134262

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The safe and compliant disposal of **2-Isopropylphenol** is critical for ensuring laboratory safety and environmental protection. As a substance that is harmful if swallowed or in contact with skin and causes severe skin burns and eye damage, it is imperative that all researchers, scientists, and drug development professionals adhere to strict disposal protocols.<sup>[1]</sup> **2-Isopropylphenol** and materials contaminated with it are classified as hazardous waste and must not be disposed of via standard laboratory drains or regular trash.<sup>[2][3][4]</sup> Disposal must be managed through your institution's designated hazardous waste program, often managed by the Environmental Health & Safety (EHS) department.<sup>[2][5]</sup>

## Immediate Safety and Disposal Protocol

This step-by-step guide outlines the standard operating procedure for the collection and disposal of **2-Isopropylphenol** waste.

Step 1: Personal Protective Equipment (PPE) Before handling **2-Isopropylphenol** waste, ensure you are wearing appropriate PPE. This includes, at a minimum:

- A fully buttoned laboratory coat.<sup>[6]</sup>
- Safety glasses or goggles and a face shield.<sup>[7]</sup>
- Chemically resistant gloves (e.g., butyl rubber or neoprene).<sup>[6]</sup>
- Long pants and closed-toe shoes.<sup>[6]</sup>

Step 2: Waste Collection and Containment All handling of **2-Isopropylphenol** waste should be performed within a chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[6\]](#)

- Liquid Waste: Collect all solutions containing **2-Isopropylphenol** in a designated, leak-proof, and shatter-proof waste container.[\[8\]](#)[\[9\]](#) The container must be chemically compatible with phenols and any other solvents in the waste mixture.
- Solid Waste & Contaminated Debris: Items such as contaminated gloves, pipette tips, and absorbent materials used for spills should be collected in a separate, sealable container clearly marked for solid hazardous waste.[\[4\]](#)[\[9\]](#) For spills, use an inert absorbent material like vermiculite, sand, or earth to contain the substance before placing it in the disposal container.[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Container Integrity: Ensure the waste container's cap is in good condition and can be securely sealed.[\[8\]](#) Do not fill containers beyond 90% capacity to allow for expansion and prevent spills.[\[4\]](#)[\[8\]](#)

Step 3: Labeling Hazardous Waste Proper labeling is crucial for safety and regulatory compliance.

- Affix a "Hazardous Waste" label to the container as soon as you begin adding waste.[\[5\]](#)[\[12\]](#)
- Clearly list all contents, writing out the full chemical names (e.g., "**2-Isopropylphenol**," "Methanol"). Avoid using abbreviations or chemical formulas.[\[5\]](#)[\[12\]](#)
- Indicate the approximate percentages of each component.

Step 4: Storage in a Satellite Accumulation Area (SAA) Hazardous waste must be stored safely at or near the point of generation in a designated Satellite Accumulation Area (SAA) while awaiting pickup.[\[5\]](#)[\[8\]](#)

- Segregation: Store **2-Isopropylphenol** waste away from incompatible materials, particularly strong oxidizing agents, acids, and acid chlorides.[\[3\]](#)[\[8\]](#)
- Closure: Keep the waste container securely closed at all times, except when you are actively adding waste.[\[2\]](#)[\[5\]](#)[\[8\]](#)

- Inspection: The SAA should be inspected weekly to check for any signs of leakage or container degradation.[\[8\]](#)

Step 5: Arranging for Disposal Once the waste container is full or is no longer being used, you must arrange for its disposal through the proper channels.

- Contact your institution's Environmental Health & Safety (EHS) or equivalent department to request a hazardous waste pickup.[\[2\]](#)[\[5\]](#)
- Follow their specific procedures for scheduling a collection.

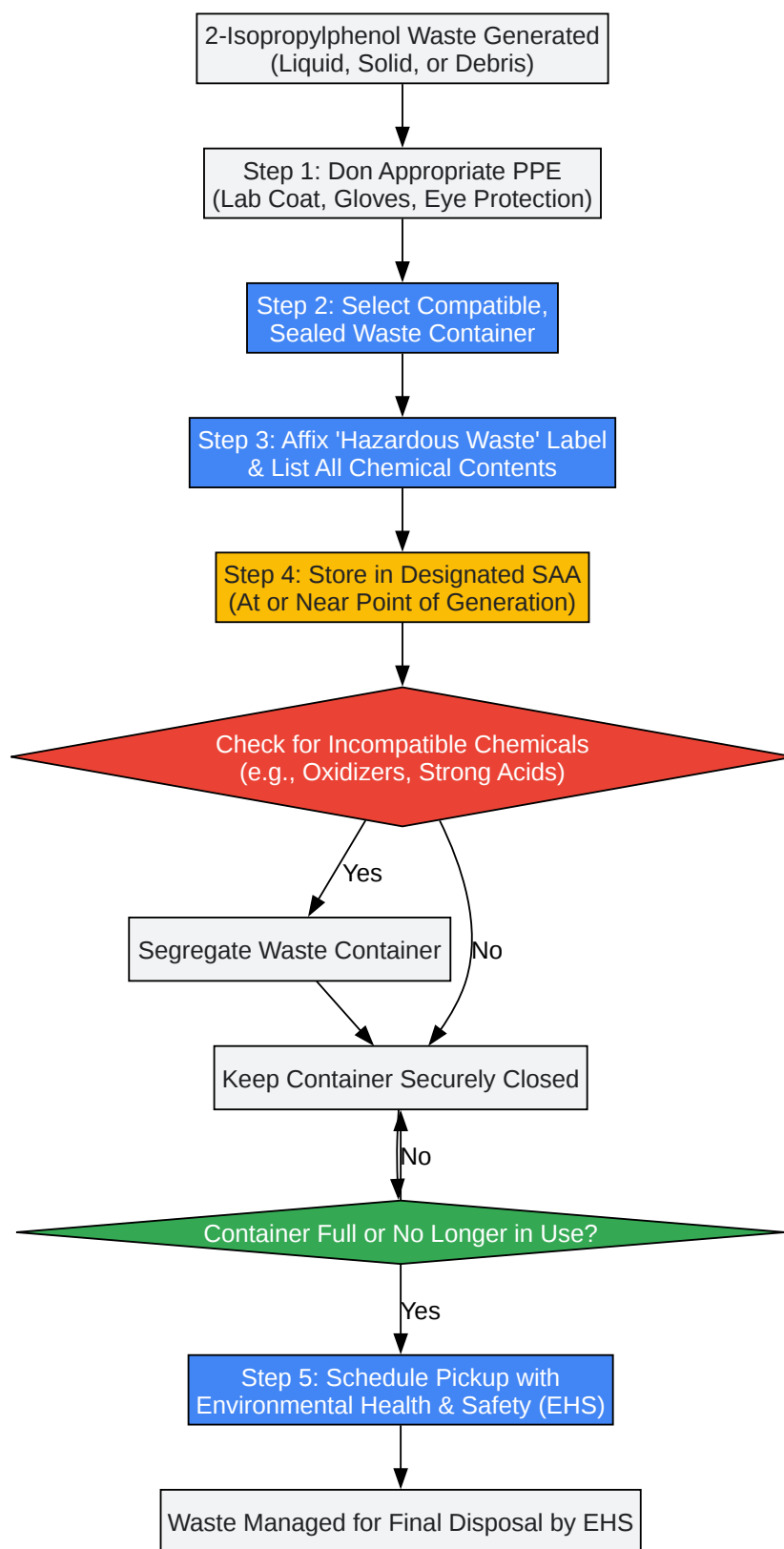
## Hazardous Waste Classification Data

The disposal of chemical waste is governed by regulations that classify materials based on specific characteristics. The table below summarizes key quantitative data relevant to the classification and handling of hazardous waste like **2-Isopropylphenol**.

Parameter	Regulatory Guideline/Value	Relevance to 2-Isopropylphenol Disposal
Ignitability	Flash Point < 60°C (140°F)[5]	The flash point of 2-Isopropylphenol is approximately 85°C, so it does not meet the criteria for an ignitable waste.
Corrosivity	Aqueous solution with pH ≤ 2 or ≥ 12.5[5]	While 2-Isopropylphenol causes severe skin burns, it is not typically disposed of as a corrosive waste based on pH. However, it is treated as a corrosive material for transport (UN 3145, Packing Group III). [7]
Sink/Sewer Disposal	Prohibited for hazardous chemicals[2][3]	2-Isopropylphenol must not be poured down the drain.[3][4] Drain disposal is generally reserved for dilute, non-hazardous aqueous solutions with a pH between 5.5 and 10.5.[13]
Satellite Accumulation Area (SAA) Limits	Max. 55 gallons of hazardous waste; Max. 1 quart of acutely hazardous (P-listed) waste[5]	Laboratories must not exceed these volumes in their designated waste storage areas.
UN Number	UN 3145[10]	This number is used for the proper shipping and transport of the waste, classified as "ALKYLPHENOLS, LIQUID, N.O.S."

## Disposal Workflow for 2-Isopropylphenol

The following diagram illustrates the decision-making process and required steps for the safe and compliant disposal of **2-Isopropylphenol** waste in a laboratory setting.



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Caption: Workflow for the safe disposal of **2-Isopropylphenol** waste.

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